

Essential Safety and Operational Guide for Handling GRL-0496

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GRL-0496

Cat. No.: B15567686

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For Researchers, Scientists, and Drug Development Professionals: This document provides immediate, essential safety protocols, operational guidelines, and disposal plans for the handling of **GRL-0496**, a potent inhibitor of the SARS-CoV 3CL protease. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Compound Information and Safety Data

GRL-0496 is a chloropyridyl ester-derived compound investigated for its antiviral properties. While a specific Safety Data Sheet (SDS) for **GRL-0496** is not publicly available, the following data has been compiled from supplier information and general chemical safety guidelines.

Property	Value	Source
Molecular Formula	C ₁₄ H ₉ ClN ₂ O ₂	[1]
Molecular Weight	272.69 g/mol	[2]
Appearance	Light yellow to green yellow solid	[2]
CAS Number	1087243-14-8	[1][2]
Purity	>98%	
IC ₅₀ (Enzyme Inhibitory)	30 nM	
EC ₅₀ (Antiviral Activity)	6.9 µM	

Personal Protective Equipment (PPE)

A risk-based approach should be taken when selecting PPE. The following table outlines the recommended PPE for handling **GRL-0496** and its solutions.

Level of Protection	Required PPE	Purpose
Standard Laboratory Handling (Level D)	- Standard lab coat- Safety glasses with side shields or safety goggles- Nitrile or butyl rubber gloves	Prevents minor splashes and contact with skin and eyes.
Handling Concentrated Powder or Aerosol Risk (Level C)	- All Level D PPE- Full-face shield- Chemical-resistant apron or coveralls- Use of a chemical fume hood or ventilated enclosure	Provides a higher level of protection against inhalation of powders and significant skin exposure.
Spill or Emergency Response (Level B)	- All Level C PPE- Positive pressure, full face-piece self-contained breathing apparatus (SCBA) or supplied air respirator	Required for situations with high concentrations of airborne substances or unknown hazards.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and efficacy of **GRL-0496**.

Receiving and Inspection:

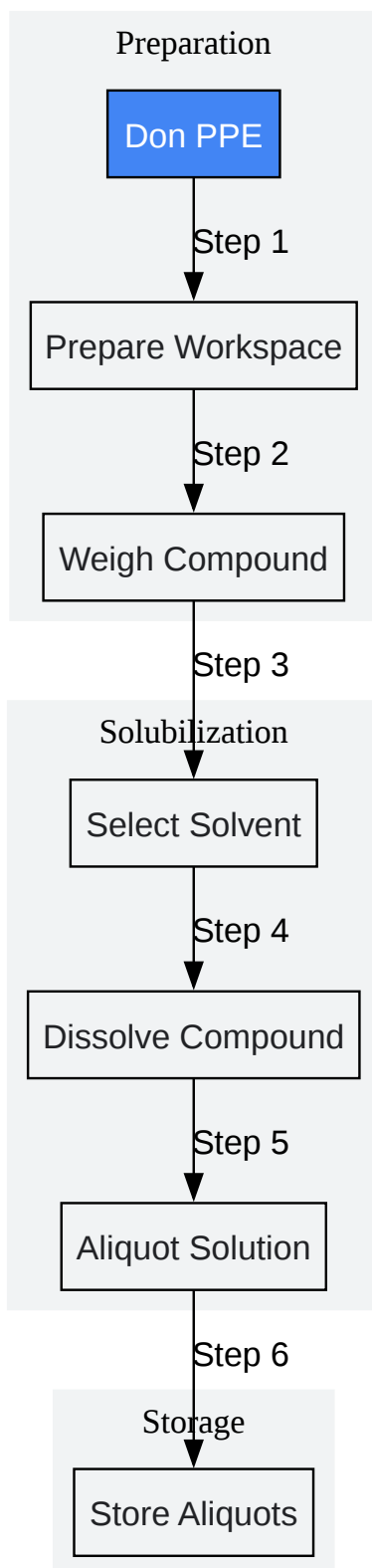
Upon receipt, visually inspect the container for any damage or leaks. Ensure the supplier label and information are intact.

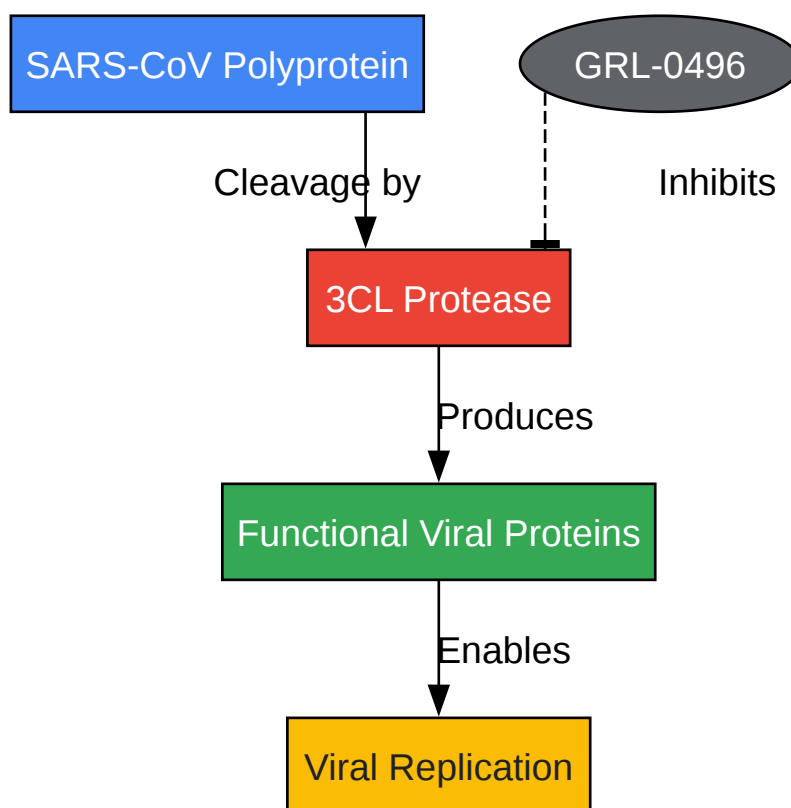
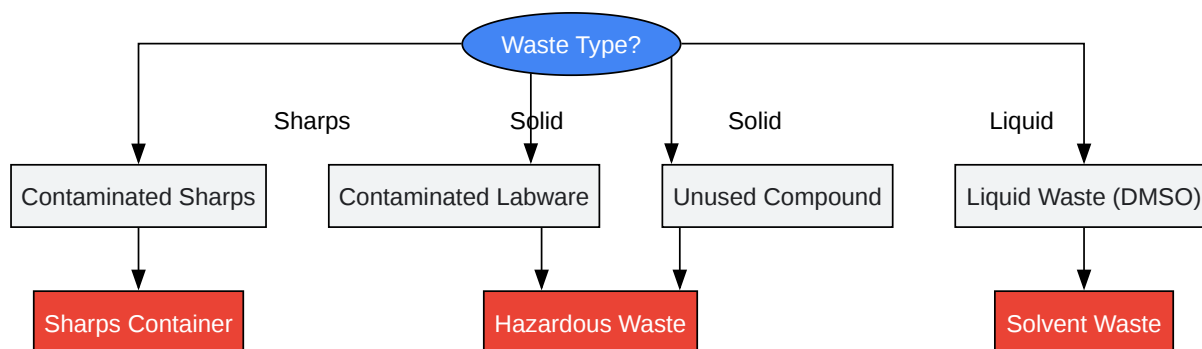
Storage:

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent (-80°C)	-80°C	6 months
In Solvent (-20°C)	-20°C	1 month

Source:

Workflow for Handling GRL-0496:





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References

- 1. uwaterloo.ca [uwaterloo.ca]
- 2. greenfield.com [greenfield.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling GRL-0496]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567686#personal-protective-equipment-for-handling-grl-0496]

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